

3-Bromo-N,N-dimethylaniline: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 3-Bromo-N,N-dimethylaniline

Cat. No.: B018768

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This guide provides an in-depth overview of the material safety data for **3-Bromo-N,N-dimethylaniline** (CAS No. 16518-62-0), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, presenting quantitative data in accessible tables and visualizing key safety workflows.

Chemical and Physical Properties

3-Bromo-N,N-dimethylaniline is a substituted aniline derivative used in various organic synthesis applications.^{[1][2]} Its physical and chemical characteristics are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₀ BrN	[3][4][5]
Molecular Weight	200.08 g/mol	[4][5]
Appearance	Colorless to yellow liquid or solid	[5][6][7]
Odor	No information available	[6]
Melting Point	11 °C / 51.8 °F	[6][7]
Boiling Point	126 °C / 258.8 °F at 14 mmHg	[6][7]
Density	1.365 - 1.402 g/mL at 25 °C	[3][6]
Refractive Index	1.6004 - 1.6015 at 20 °C	[7]
Solubility	Miscible with chloroform, dichloromethane, and methanol.[1][2][3][5][7]	
pKa	3.90 ± 0.10 (Predicted)	[7]

Hazard Identification and Classification

This compound is classified as hazardous.[6] It is harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation and skin irritation.[1][4][6][8][9]

Hazard Classification	Category	GHS Code	Reference(s)
Acute Oral Toxicity	Category 3/4	H301/H302	[4] [6]
Acute Dermal Toxicity	Category 3/4	H311/H312	[4] [6]
Acute Inhalation Toxicity	Category 3/4	H331/H332	[4] [6]
Skin Corrosion/Irritation	Category 2	H315	[4] [6]
Serious Eye Damage/Irritation	Category 2	H319	[4] [6]

Signal Word: Warning[\[6\]](#)[\[8\]](#) or Danger[\[4\]](#)

Hazard Statements:

- H301/H302: Toxic/Harmful if swallowed.[\[4\]](#)
- H311/H312: Toxic/Harmful in contact with skin.[\[4\]](#)
- H331/H332: Toxic/Harmful if inhaled.[\[4\]](#)
- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)

Experimental Protocols: Safety and Handling

While specific experimental protocols for the use of **3-Bromo-N,N-dimethylaniline** are application-dependent, the following general safety protocols for handling this chemical in a laboratory setting are mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[\[10\]](#)[\[11\]](#)

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[6]

Personal Protective Equipment (PPE):

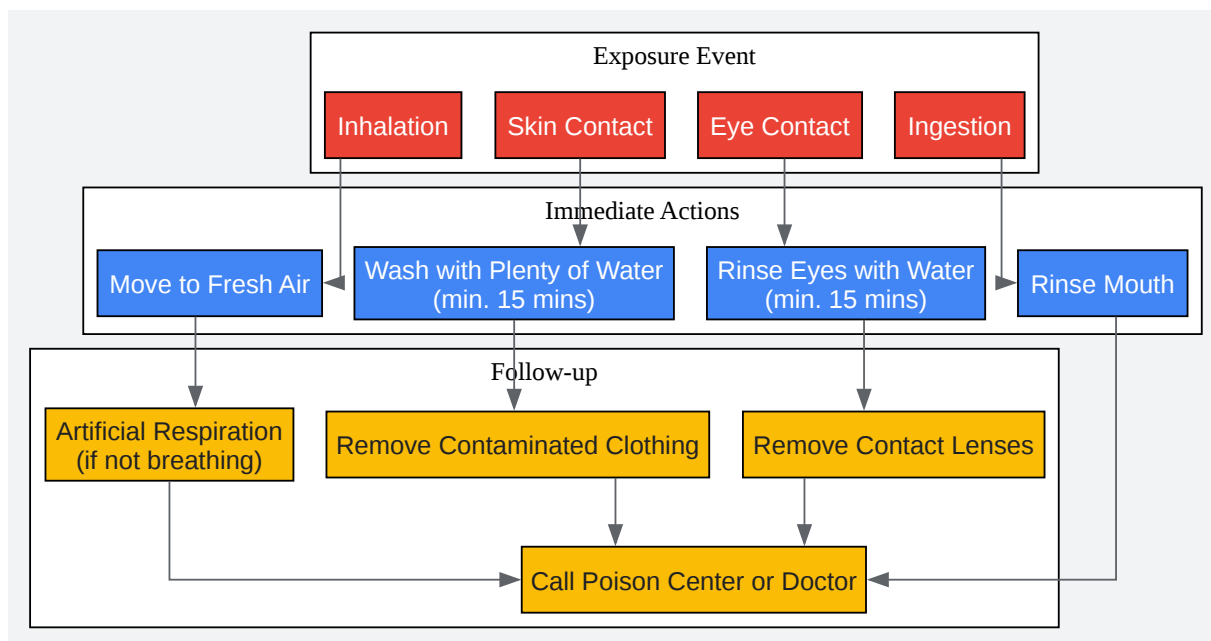
- Eye/Face Protection: Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[12][13][14]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[9][10][13][14]
 - A full-length lab coat, long pants, and closed-toe shoes are required to prevent skin contact.[10][13][14]
- Respiratory Protection: If engineering controls are inadequate, use a NIOSH-approved respirator with an appropriate cartridge (e.g., OV/AG/P99).[12][13]

Handling and Storage:

- Wash hands and any exposed skin thoroughly after handling.[6][10][11]
- Do not eat, drink, or smoke when using this product.[6][10][11]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][10]
- The material may be light-sensitive; store in a dark place.[1][7]
- Incompatible with strong oxidizing agents and strong acids.[1]

Emergency Procedures and First Aid

Immediate and appropriate response to exposure is critical. The following diagrams and tables outline the necessary steps in an emergency.



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Caption: First Aid Workflow for Exposure to **3-Bromo-N,N-dimethylaniline**.

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[6] [10] [12]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. If skin irritation persists, call a physician.	[6] [10] [12]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.	[6] [10]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.	[6] [8] [10]

Fire and Accidental Release Measures

Proper protocols for fire and spill response are essential for laboratory safety.

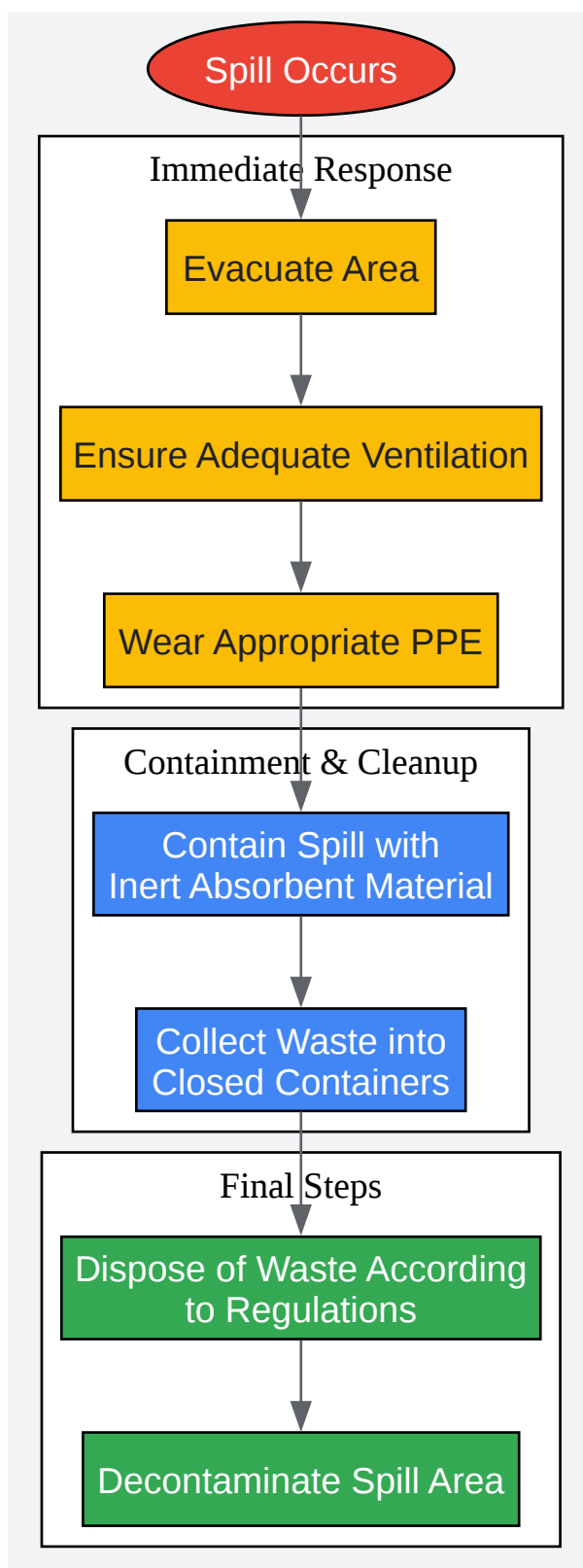
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Unsuitable Extinguishing Media: No information available.[\[6\]](#)[\[10\]](#)

- **Specific Hazards:** Combustion may produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[12\]](#)

Accidental Release Measures:

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment as required. Evacuate personnel to safe areas.[\[6\]](#)[\[8\]](#)[\[10\]](#)
- **Environmental Precautions:** Should not be released into the environment. Prevent product from entering drains.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- **Containment and Cleanup:** Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[\[6\]](#)[\[10\]](#)



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Caption: Workflow for Responding to an Accidental Release.

Toxicological and Ecological Information

Toxicological Information:

- The toxicological properties have not been fully investigated.[10][14]
- It is classified as acutely toxic via oral, dermal, and inhalation routes.[4][6]
- No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.[10]

Ecological Information:

- Do not empty into drains or release into the environment.[8][10]
- No quantitative data on ecotoxicity (e.g., toxicity to fish) is readily available.[10]

Disposal Considerations

Waste from this material should be disposed of in accordance with federal, state, and local environmental control regulations.[6][10] Dispose of contents/container to an approved waste disposal plant.[10][11][15] It is the responsibility of the waste generator to determine the toxicity and physical properties of the material generated to determine the proper waste classification and disposal methods.

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